

Phenyl Bromoacetate: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: Phenyl Bromoacetate

Cat. No.: B105193

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Abstract

Phenyl bromoacetate (CAS No. 620-72-4) is a pivotal aromatic ester that serves as a versatile intermediate in a multitude of organic synthesis applications.^[1] With the molecular formula $C_8H_7BrO_2$, this compound is instrumental as an alkylating agent, a precursor in various named reactions, and a building block for complex heterocyclic systems.^[2] Its utility extends from academic research to industrial-scale production of pharmaceuticals and advanced materials.^{[1][3]} This guide provides an in-depth overview of its synthesis, physicochemical properties, significant applications, and detailed experimental protocols, offering a critical resource for professionals in chemistry and drug development.

Physicochemical Properties

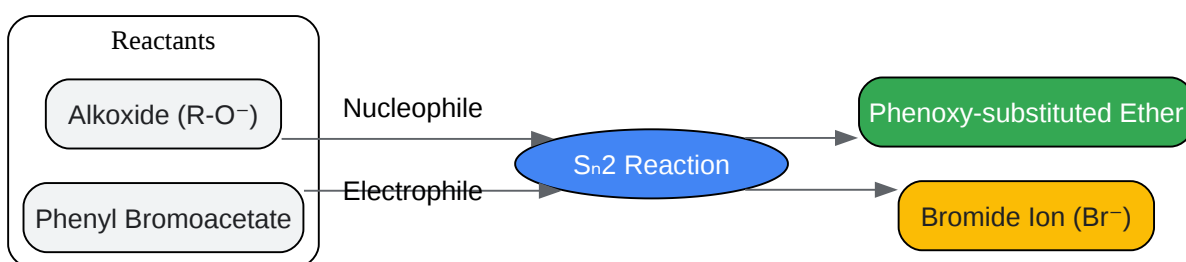
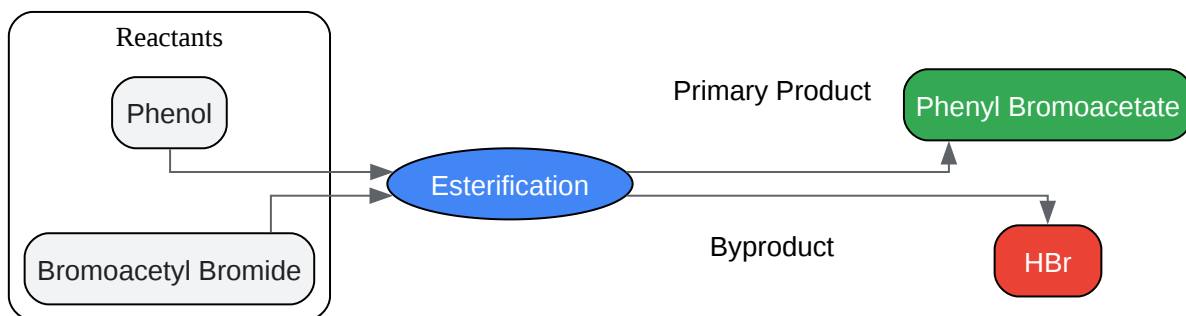
Phenyl bromoacetate is a colorless to slightly yellow transparent liquid or a light yellow crystalline solid.^[2] Its key physical and chemical characteristics are essential for its application in sensitive reactions, demanding high purity and low moisture content.^[2]

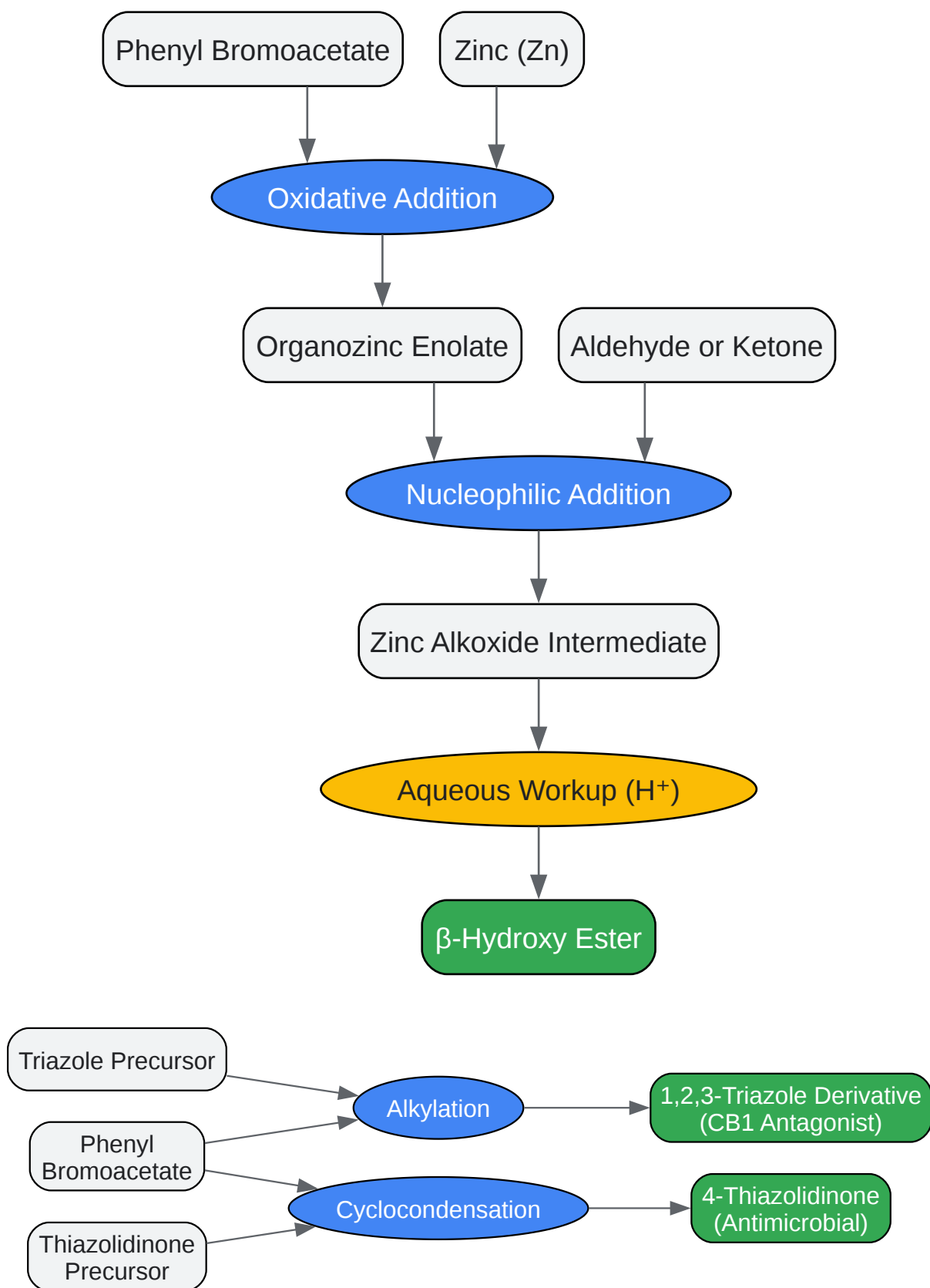
Table 1: Physicochemical Properties of **Phenyl Bromoacetate**

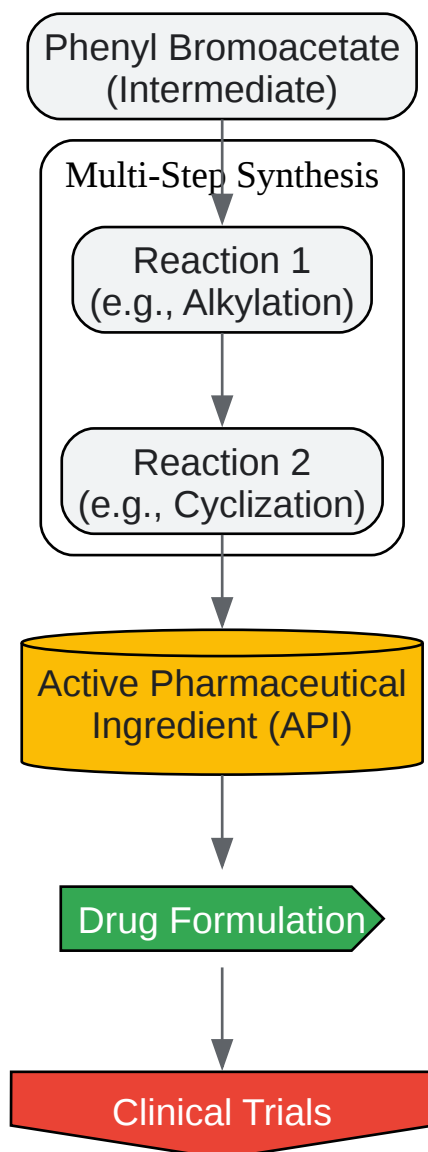
Property	Value	Reference
CAS Number	620-72-4	[2]
Molecular Formula	C ₈ H ₇ BrO ₂	[2][4]
Molecular Weight	215.04 g/mol	[4][5]
Appearance	Colorless to yellowish liquid or solid	[2]
Melting Point	31-33 °C	[2]
Boiling Point	134 °C at 15 mmHg	
Density	1.508 g/mL at 25 °C	[2]
Refractive Index	1.559	[2]
Flash Point	230 °F (110 °C)	[2]
Solubility	Soluble in ethanol and ether; insoluble in water	[2]
Purity (Assay)	≥98.0% (by Gas Chromatography)	[2]

Synthesis of Phenyl Bromoacetate

The primary industrial synthesis of **phenyl bromoacetate** involves the esterification of phenol with bromoacetyl bromide.[2] This reaction is efficient and proceeds under controlled conditions to yield a high-purity product suitable for subsequent synthetic applications.







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